

Amlodipine Maleate stability under different pH and temperature conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amlodipine Maleate

Cat. No.: B1667248

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Amlodipine Maleate Stability Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **amlodipine maleate** under various experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the main factors that affect the stability of **amlodipine maleate**?

A1: The primary factors influencing **amlodipine maleate** stability are pH, temperature, and light.^{[1][2]} Forced degradation studies indicate that amlodipine is particularly susceptible to degradation under basic (alkaline) and acidic conditions, as well as upon exposure to UV light (photolysis).^{[1][2]} While it is relatively stable at ambient temperatures, elevated temperatures can accelerate its degradation.^[2]

Q2: How does pH affect the stability of **amlodipine maleate**?

A2: **Amlodipine maleate** exhibits pH-dependent stability. It is most stable in the pH range of approximately 4 to 7. Significant degradation is observed in both acidic and alkaline environments. Some studies suggest that degradation is more pronounced under basic conditions compared to acidic conditions. For instance, one study reported 43% degradation

under basic conditions versus about 1% under acidic stress. Another study observed approximately 27% degradation in acidic conditions.

Q3: What is the effect of temperature on the stability of **amlodipine maleate**?

A3: **Amlodipine maleate** is generally stable at room temperature and below. However, its degradation accelerates at elevated temperatures. One study indicated that while stable up to 35°C, a gradual decrease in assay value occurs with each degree rise, with a more significant drop observed up to 50°C. Another study conducted thermal stress tests at 105°C and found no significant degradation, suggesting that very high temperatures are needed for substantial thermal degradation in the solid state.

Troubleshooting Guides

Issue: Inconsistent degradation results in stability studies.

- Possible Cause: Variation in experimental parameters.
- Solution:
 - Ensure precise control of pH, temperature, and light exposure across all experiments.
 - Use calibrated equipment (pH meter, oven, photostability chamber).
 - Prepare fresh stress agents (e.g., acid, base solutions) for each experiment.
 - Standardize the concentration of the **amlodipine maleate** solution being tested.

Issue: Difficulty in separating degradation products from the parent drug using HPLC.

- Possible Cause: Inadequate chromatographic conditions.
- Solution:
 - Optimize the mobile phase composition. A gradient elution may be necessary to resolve all peaks.

- Adjust the pH of the mobile phase. Since amlodipine is a basic compound, a mobile phase pH higher than its pKa (8.6) can improve peak shape.
- Experiment with different column chemistries (e.g., C18, core-shell).
- Ensure the detector wavelength is set appropriately (e.g., 237 nm) for optimal detection of both amlodipine and its impurities.

Quantitative Data Summary

The following tables summarize the degradation of amlodipine under different pH and temperature conditions as reported in various studies.

Table 1: Effect of pH on Amlodipine Degradation

Stress Condition	Molarity	Temperature (°C)	Duration	Degradation (%)	Reference
Acid Hydrolysis	1 M HCl	80	30 min	16.41	
Base Hydrolysis	1 M NaOH	80	1 h	27.53	
Acid Hydrolysis	0.1 M HCl	Ambient	3 days	~1	
Base Hydrolysis	0.1 M NaOH	Ambient	3 days	43	
Acidic (pH 3)	-	-	-	55.50	
Basic (pH 8.5)	-	-	-	41.32	
Acidic	-	-	8 h	7.54	
Basic	-	-	8 h	29.73	
Acidic (pH 1)	-	Room Temp	8 days	~25	
Basic (pH 10)	-	Room Temp	8 days	~50	

Table 2: Effect of Temperature on Amlodipine Degradation

Stress Condition	Temperature (°C)	Duration	Degradation (%)	Reference
Thermal Stress	105	3 days	No degradation	
Heat	80	-	-	
Thermal Stress	80	7 h	-	
Gradual Increase	35 to 42	-	0.4 to 0.6 per 1°C increase	
Gradual Increase	up to 50	-	Sudden drop in assay	

Experimental Protocols

Forced Degradation Study Protocol (General)

This protocol is a composite based on methodologies described in multiple sources.

- Preparation of Stock Solution: Prepare a stock solution of **amlodipine maleate** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Acid Hydrolysis:
 - Mix a known volume of the stock solution with an equal volume of 1 M HCl.
 - Reflux the solution at 80°C for a specified period (e.g., 30 minutes).
 - Cool the solution and neutralize it with 1 M NaOH.
 - Dilute to a final concentration with the mobile phase for HPLC analysis.
- Base Hydrolysis:
 - Mix a known volume of the stock solution with an equal volume of 1 M NaOH.

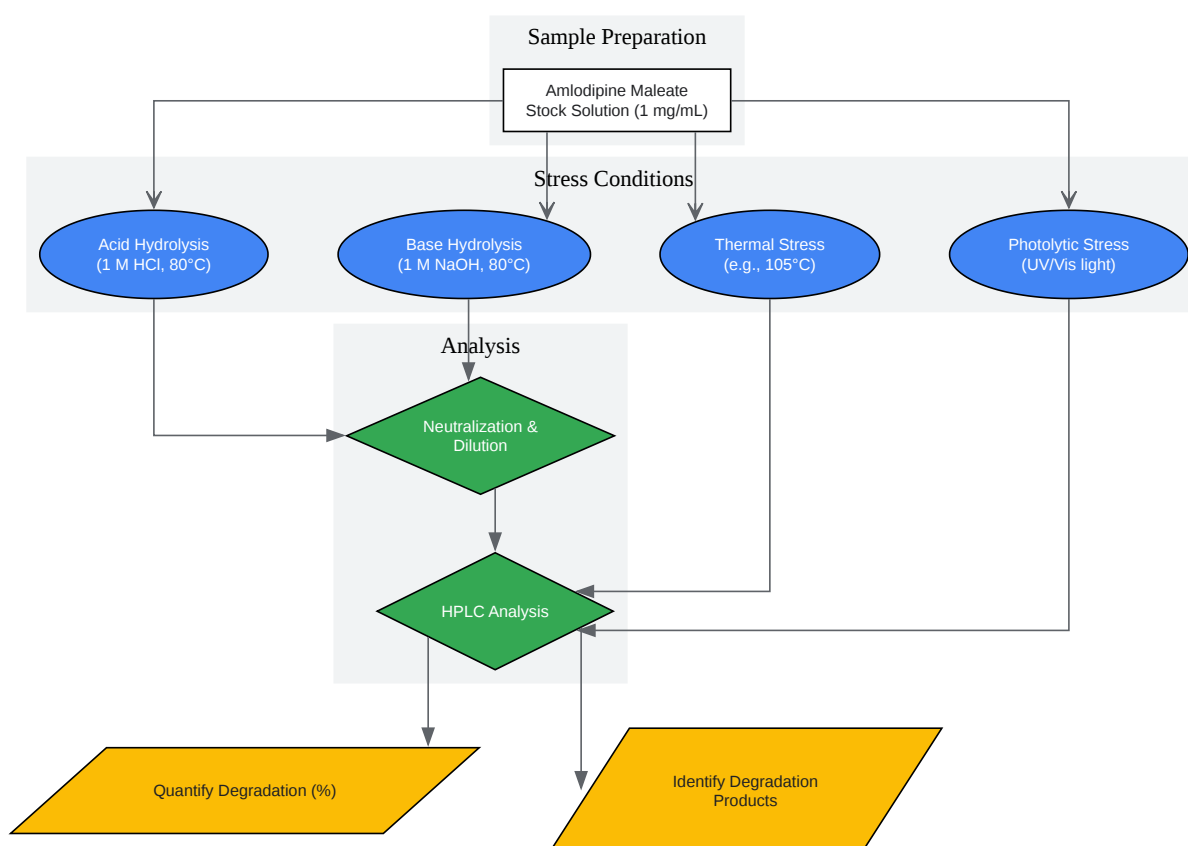
- Reflux the solution at 80°C for a specified period (e.g., 1 hour).
- Cool the solution and neutralize it with 1 M HCl.
- Dilute to a final concentration with the mobile phase.
- Thermal Degradation:
 - Keep the solid drug powder or a solution of the drug in an oven at a specified high temperature (e.g., 80°C or 105°C) for a defined period (e.g., 7 hours to 3 days).
 - For the solid sample, dissolve it in the mobile phase to the desired concentration after the stress period.
- Analysis: Analyze all samples using a validated stability-indicating HPLC method to determine the percentage of degradation.

HPLC Method for Amlodipine and its Degradation Products

The following is an example of an HPLC method used for stability studies.

- Column: Core shell C18 (100 mm × 4.6 mm, 2.6 µm)
- Mobile Phase: Gradient elution with 0.4% ammonium hydroxide in water and methanol.
- Detection Wavelength: 237 nm
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL

Visualizations



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Caption: Workflow for a typical forced degradation study of **amlodipine maleate**.

Caption: Factors influencing the stability and degradation of **amlodipine maleate**.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com